

In-Depth Technical Safety Guide: 2-Ethylhexyl acetate-d17

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Compound of Interest

Compound Name: 2-Ethylhexyl acetate-d17

Cat. No.: B12403404

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Disclaimer: This document has been compiled to provide a comprehensive safety overview for **2-Ethylhexyl acetate-d17**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form (CAS No. 1219802-70-6), the safety information presented herein is largely based on the well-documented profile of its non-deuterated analogue, 2-Ethylhexyl acetate (CAS No. 103-09-3). The primary difference in the deuterated form is its higher molecular weight; its chemical and biological properties are expected to be very similar. This guide is intended for use by researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

2-Ethylhexyl acetate-d17 is the deuterated form of 2-Ethylhexyl acetate, a stable, water-white liquid.^[1] It is characterized by a mild, pleasant, fruity odor.^[1] This compound is used as a solvent and in various industrial applications.

Identifier	Value	Source
Chemical Name	2-Ethylhexyl acetate-d17	-
CAS Number	1219802-70-6	Chemsr[2]
Molecular Formula	C10H3D17O2	-
Molecular Weight	189.36 g/mol	Calculated
Appearance	Water-white liquid	PubChem[1]
Odor	Fruity, pleasant	PubChem[1]

Physical Property	Value	Source
Boiling Point	195.7 ± 8.0 °C at 760 mmHg	Chemsr[2]
Flash Point	71.4 ± 8.3 °C	Chemsr[2]
Density	0.9 ± 0.1 g/cm ³	Chemsr[2]
Vapor Pressure	0.4 ± 0.4 mmHg at 25°C	Chemsr[2]
Solubility	Insoluble in water	PubChem[1]

Hazard Identification and Classification

2-Ethylhexyl acetate is classified as a combustible liquid that can cause skin irritation.[3] It is also considered toxic to aquatic life.[3]

GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Hazardous to the Aquatic Environment, Acute Hazard	2	H402: Harmful to aquatic life

Source: InKemia Green Chemicals, Inc.[3]

GHS Label Elements

Element	Description
Pictogram	None required for these classifications in some jurisdictions.
Signal Word	Warning
Hazard Statements	H227: Combustible liquid H315: Causes skin irritation H402: Harmful to aquatic life
Precautionary Statements	Prevention:P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P264: Wash skin thoroughly after handling. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection. Response:P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse. P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam for extinction. Storage:P403: Store in a well-ventilated place. Disposal:P501: Dispose of contents/container to an approved waste disposal plant.

Source: InKemia Green Chemicals, Inc.[3]

2-Ethylhexyl acetate-d17

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GHS Hazard Classification

H227: Combustible liquid

H315: Causes skin irritation

H402: Harmful to aquatic life

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Caption: GHS Hazard Classification for 2-Ethylhexyl acetate.

First-Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First-Aid Measures
Inhalation	Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	Based on available data, the classification criteria are not met. However, it is advisable to rinse with plenty of water.
Ingestion	May cause depression of the central nervous system. Consult a physician.

Source: InKemia Green Chemicals, Inc.[3]

Fire-Fighting Measures

Measure	Details
Suitable Extinguishing Media	Dry sand, dry chemical, or alcohol-resistant foam.
Unsuitable Extinguishing Media	No information available.
Specific Hazards	Combustible liquid.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.

Source: InKemia Green Chemicals, Inc.[\[3\]](#)

Handling and Storage

Aspect	Recommendations
Safe Handling	Wear protective clothing as described in Section 8. Keep away from food, drink, and animal feeding stuffs. Keep container tightly sealed when not in use. Avoid discharge to the aquatic environment.
Safe Storage	Store in a cool, well-ventilated place. Keep container tightly closed. Keep containers upright to prevent leakage. Protect from direct sunlight and sources of ignition. Store in a fireproof place.
Incompatible Materials	Strong oxidizing agents, strong bases, and strong acids.

Source: InKemia Green Chemicals, Inc.[\[3\]](#)

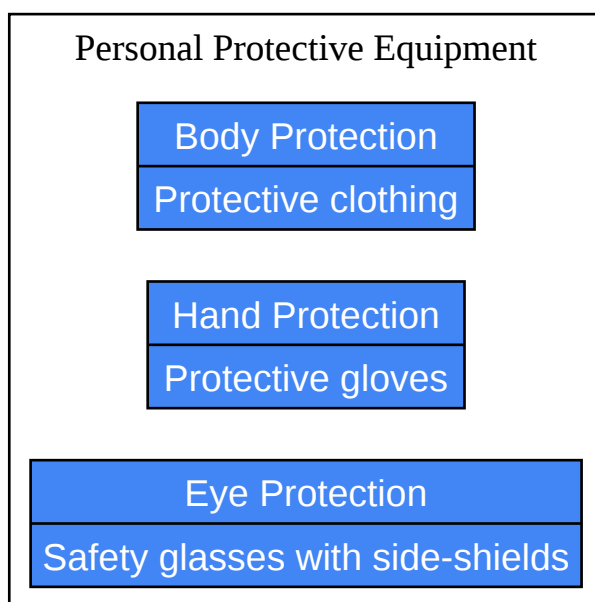
Exposure Controls and Personal Protection

Currently, there are no established occupational exposure limit values for 2-Ethylhexyl acetate.
[\[3\]](#)

Personal Protective Equipment (PPE)

Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields.
Skin Protection	Wear protective gloves and clothing to prevent skin contact.
Respiratory Protection	No special protective equipment required under normal use.

Source: InKemia Green Chemicals, Inc.[3]



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Caption: Recommended Personal Protective Equipment.

Toxicological Information

The toxicological data for 2-Ethylhexyl acetate indicates low acute toxicity.

Test	Result	Species	Source
Acute Oral Toxicity (LD50)	> 5,000 mg/kg	Rat	InKemia Green Chemicals, Inc.[3]

Experimental Protocol: Acute Oral Toxicity

While the specific study protocol for the LD50 value is not detailed in the provided safety data sheets, a generalized protocol based on OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) would likely involve the following steps:

- **Test Animals:** Healthy, young adult rats of a standard laboratory strain are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water.
- **Dosage:** A fixed dose of the test substance (2-Ethylhexyl acetate) is administered orally by gavage to a group of animals.
- **Observation:** Animals are observed for signs of toxicity and mortality for a defined period (typically 14 days).
- **Data Analysis:** The number of animals that die at a given dose is recorded, and the LD50 value is estimated.

Ecological Information

2-Ethylhexyl acetate is classified as toxic to aquatic life.[3]

Parameter	Result
Aquatic Toxicity	Toxic to aquatic life.[3]
Persistence and Degradability	No data available.
Bioaccumulative Potential	Predictions suggest low potential for significant accumulation in organisms.[3]
Mobility in Soil	Adsorption to solid soil phase is not expected to be significant.[3]

It is crucial to prevent the release of this substance into the environment.[3]

Stability and Reactivity

Aspect	Details
Reactivity	No data available.
Chemical Stability	Stable under normal storage conditions.
Possibility of Hazardous Reactions	Hazardous polymerization does not occur under normal conditions.
Conditions to Avoid	Sources of ignition.
Incompatible Materials	Strong oxidizing agents, strong bases, strong acids.
Hazardous Decomposition Products	No data available.

Source: InKemia Green Chemicals, Inc.[3]

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